

Safety and handling of 5-Bromo-1H-1,2,4-triazol-3-amine

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Compound of Interest

Compound Name: 5-Bromo-1H-1,2,4-triazol-3-amine

Cat. No.: B1439166

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Compound Identification and Physicochemical Properties

A clear understanding of a compound's basic properties is the foundation of a robust safety assessment. This substance is typically supplied as a solid, light beige powder.^[2]

Property	Value	Source(s)
Chemical Name	5-Bromo-1H-1,2,4-triazol-3-amine	^[2] ^[3]
Synonym(s)	3-Amino-5-bromo-1H-1,2,4-triazole	^[1] ^[4]
CAS Number	389122-08-1	^[5]
Molecular Formula	C ₂ H ₃ BrN ₄	^[2]
Molecular Weight	162.98 g/mol	^[2] ^[6]
Appearance	Solid, Light beige powder	^[2]
Storage Temperature	2-8°C, under inert atmosphere	^[7]

Hazard Identification and Toxicological Profile

5-Bromo-1H-1,2,4-triazol-3-amine is classified as a hazardous substance that poses acute health risks through multiple exposure routes. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of these dangers.

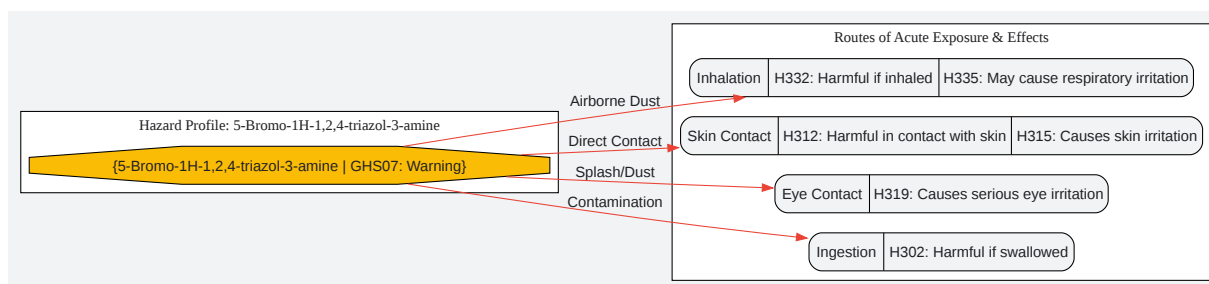
GHS Classification:

- Signal Word: Warning[3][4]
- Pictogram: GHS07 (Exclamation Mark)[3]

Hazard Statements:

- H302: Harmful if swallowed.[3][4]
- H312: Harmful in contact with skin.[3][4]
- H332: Harmful if inhaled.[3][4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

The causality behind these classifications is critical for risk assessment. The compound's ability to be absorbed through the skin, ingested, or inhaled means that any handling of the solid powder, which can easily become airborne, presents a significant risk of systemic exposure. The irritant nature of the compound further mandates that direct contact with skin and eyes be strictly avoided.



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Caption: GHS hazard profile and routes of exposure.

Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

Given the compound's hazard profile, a multi-layered approach to safety is required, starting with engineering controls and supplemented by rigorous PPE protocols.

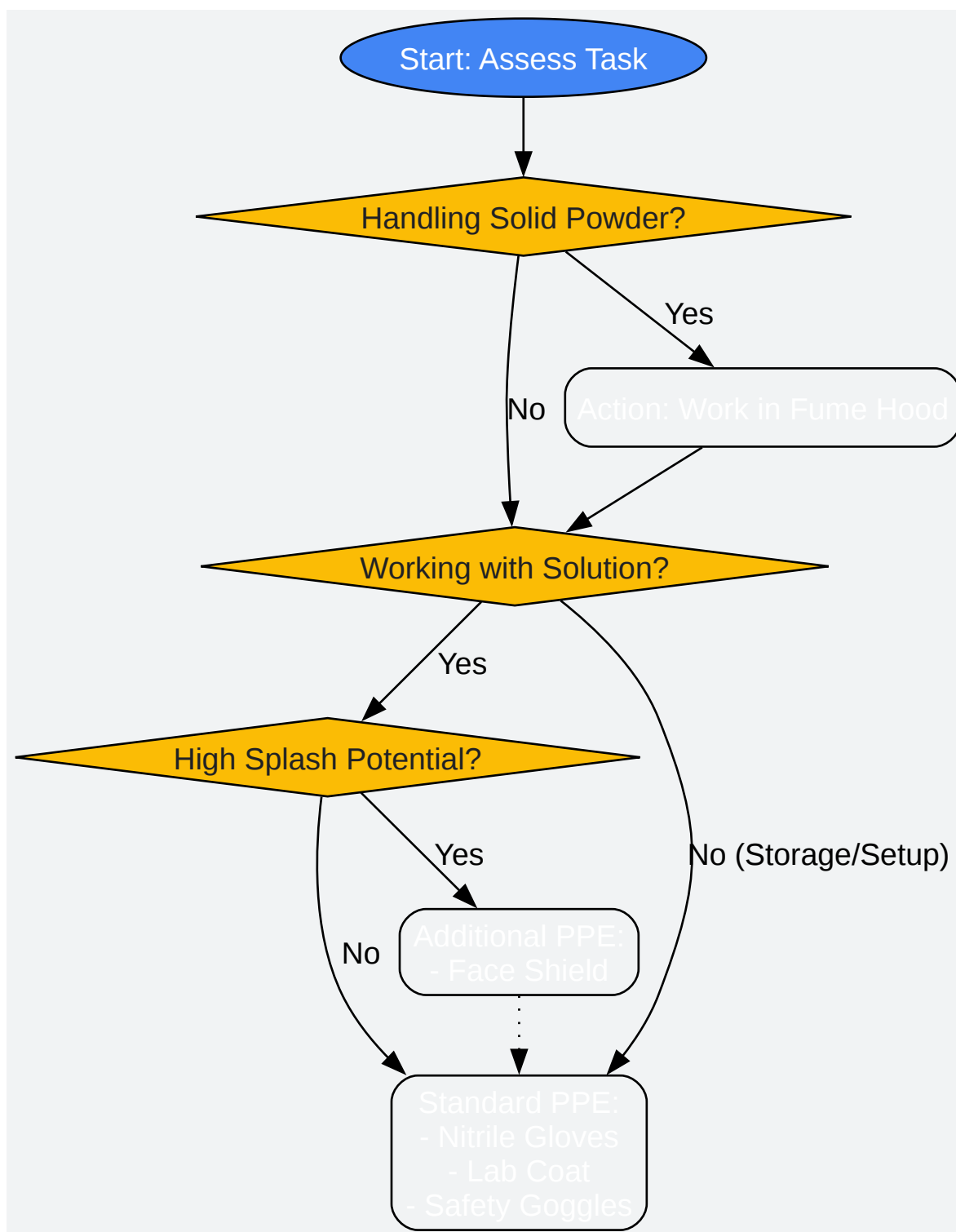
Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. Due to the acute inhalation hazard (H332) and respiratory irritation potential (H335), all manipulations of the solid powder—including weighing, transferring, and preparing solutions—must be performed within a fume hood to prevent the escape of airborne particles into the laboratory environment. The work area should be equipped with a safety shower and an eyewash station that are tested regularly.

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE is dictated by the specific task being performed.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Gloves should be inspected for defects before use and changed immediately if contamination is suspected.
- **Eye Protection:** Chemical safety goggles are mandatory to protect against dust particles and splashes. A face shield should be worn over goggles during procedures with a higher risk of splashing.
- **Skin and Body Protection:** A lab coat must be worn and fully fastened. For larger quantities or tasks with a high risk of dust generation, additional protective clothing may be necessary.
- **Respiratory Protection:** When engineering controls are not sufficient, a NIOSH-approved respirator with a particulate filter may be required. However, reliance on respirators should be a last resort after all engineering and administrative controls have been optimized.



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Caption: Decision workflow for selecting appropriate PPE.

Standard Operating Procedures (SOPs)

Adherence to standardized protocols is essential for minimizing risk.

Storage

- Upon receipt, inspect the container for damage.
- Store the compound in a tightly sealed, clearly labeled container.
- Maintain storage conditions at 2-8°C in a dark, designated area, preferably under an inert atmosphere to ensure long-term stability.^[7]

Weighing and Handling the Solid

- Preparation: Don all required PPE (lab coat, nitrile gloves, safety goggles). Ensure the chemical fume hood is operational.
- Staging: Place a weigh boat, spatula, and the chemical container inside the fume hood.
- Taring: Place the weigh boat on the analytical balance (located within the hood or a dedicated weighing enclosure) and tare.
- Dispensing: Carefully dispense the desired amount of powder onto the weigh boat, minimizing any dust generation. Keep the container opening away from your breathing zone.
- Cleaning: Securely close the primary container. Decontaminate the spatula and any affected surfaces within the hood before removing items.

Waste Disposal

- All contaminated materials (gloves, weigh boats, paper towels) must be disposed of as hazardous chemical waste.
- Collect excess solid material and solutions in a designated, sealed, and clearly labeled hazardous waste container.
- Follow all institutional and local regulations for chemical waste disposal.

Emergency Procedures

Preparedness is key to effectively managing any accidental exposure or release.

First Aid Measures

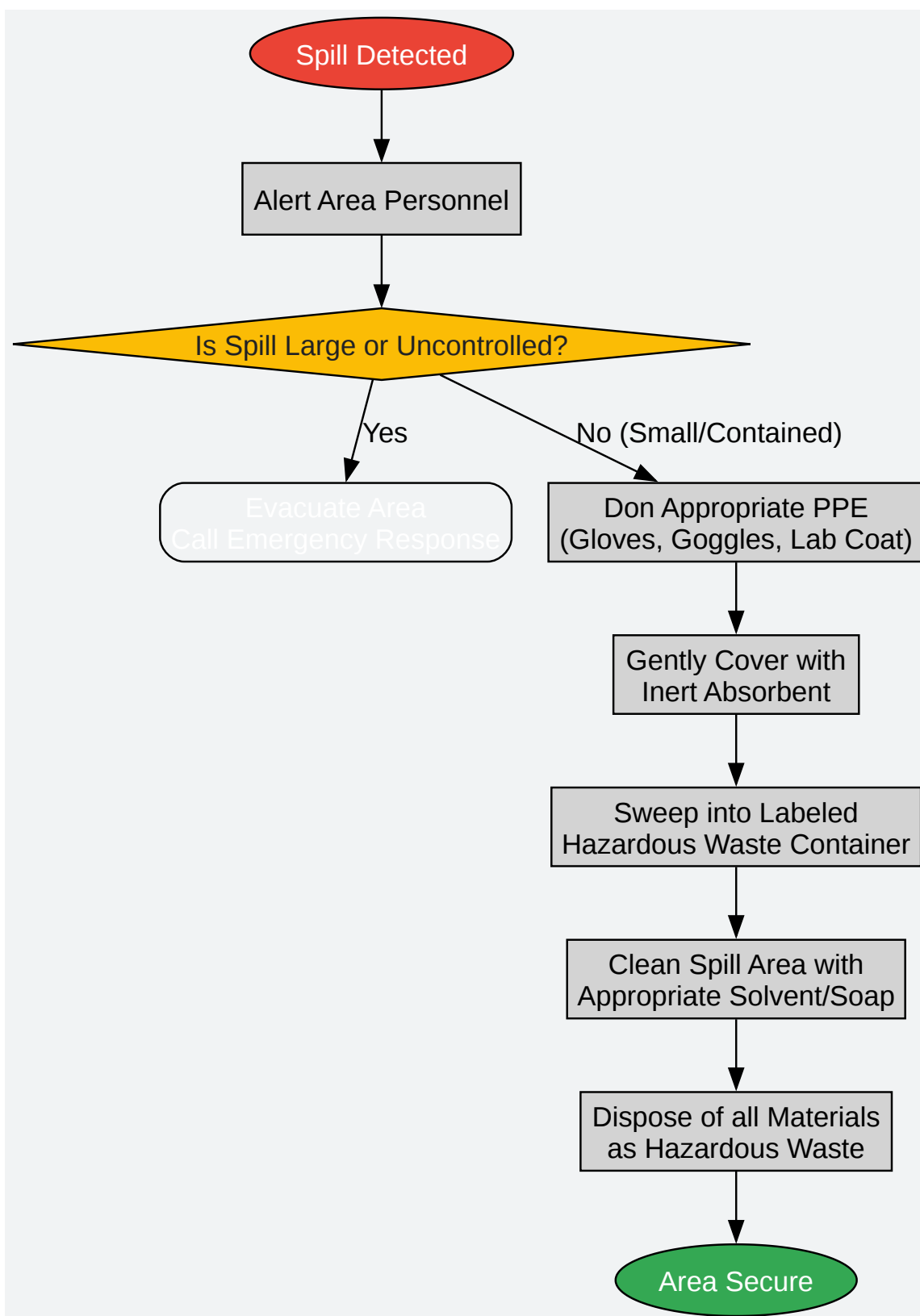
- **Eye Contact:** Immediately flush eyes with copious amounts of fresh, running water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[8] Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing. Flush the affected skin and hair with running water and soap, if available.[8] Seek medical attention if irritation develops or persists.
- **Inhalation:** Move the affected person from the contaminated area to fresh air.[8] If breathing is difficult or discomfort persists, seek immediate medical attention.
- **Ingestion:** Immediately give a glass of water.[8] Do NOT induce vomiting. Contact a physician or a local Poisons Information Centre without delay.

Spill Response

For small spills of the solid powder:

- Alert personnel in the immediate area and restrict access.
- Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent dust from becoming airborne.
- Carefully sweep the material into a designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Collect all cleanup materials in a sealed bag or container for hazardous waste disposal.

For large spills, evacuate the area and contact your institution's emergency response team.



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Caption: Flowchart for a small chemical spill response.

Firefighting

- The compound is not considered combustible.[8]
- In the event of a fire in the surrounding area, use extinguishing media appropriate for the primary source of the fire.[8]
- Firefighters should wear self-contained breathing apparatus, as hazardous and corrosive fumes may be emitted during thermal decomposition.[8]

Conclusion

5-Bromo-1H-1,2,4-triazol-3-amine is a valuable chemical reagent whose safe use is contingent upon a comprehensive understanding of its hazards. The compound is acutely toxic via inhalation, skin contact, and ingestion, and is a significant irritant to the skin, eyes, and respiratory system. Strict adherence to the protocols outlined in this guide—particularly the mandatory use of engineering controls like chemical fume hoods, diligent use of appropriate PPE, and established safe handling procedures—is essential for mitigating risk. By integrating these safety principles into all laboratory workflows, researchers can handle this compound with confidence and ensure a safe and productive research environment.

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